

# syngenite mineral formula $K_2Ca(SO_4)_2 \cdot H_2O$

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## Compound of Interest

Compound Name: Syngenite

Cat. No.: B078856

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An In-depth Technical Guide to **Syngenite** ( $K_2Ca(SO_4)_2 \cdot H_2O$ )

## Introduction

**Syngenite** is an uncommon hydrated potassium calcium sulfate mineral with the formula  $K_2Ca(SO_4)_2 \cdot H_2O$ .<sup>[1][2]</sup> It was first described in 1872 in the Kalush salt deposit in Ukraine.<sup>[1][2]</sup> The name originates from the Greek word 'συγγενής' (syngenēs), meaning "related," due to its chemical similarity to the mineral polyhalite.<sup>[1][2]</sup>

**Syngenite** typically occurs in marine evaporite deposits as a diagenetic phase.<sup>[1][2]</sup> It also forms as a volcanic sublimate, a product of pneumatolytic reactions, a vein filling in geothermal fields, and in caves from the interaction of bat guano.<sup>[1][2][3]</sup> Its presence has also been noted in hardened cement with high potassium content.<sup>[1][2]</sup> This guide provides a comprehensive overview of the crystallographic, physicochemical, and thermal properties of **syngenite**, along with detailed experimental protocols for its characterization and synthesis.

## Crystallography

**Syngenite** crystallizes in the monoclinic crystal system, belonging to the space group  $P2_1/m$ .<sup>[1][4][5]</sup> The crystal structure consists of alternating sheets of  $KO_8$  polyhedra columns linked by zig-zag chains of  $CaO_9$  polyhedra and two distinct sulfate groups (S1 and S2).<sup>[6]</sup> The water molecule is coordinated by both calcium and potassium cations.<sup>[6]</sup>

Table 1: Crystallographic Data for **Syngenite**

Parameter	Value	Reference
Crystal System	Monoclinic	[1]
Crystal Class	Prismatic (2/m)	[1]
Space Group	P2 <sub>1</sub> /m	[1][4][5]
a	9.77 Å	[1]
9.7710(2) Å (synthetic)	[6]	
9.775 Å (synthetic)	[4]	
6.2276(2) Å (at -173 °C)	[5]	
b	7.14 Å	[1]
7.1449(2) Å (synthetic)	[6]	
7.156 Å (synthetic)	[4]	
7.1264(2) Å (at -173 °C)	[5]	
c	6.25 Å	[1]
6.2469(1) Å (synthetic)	[6]	
6.251 Å (synthetic)	[4]	
9.7249(3) Å (at -173 °C)	[5]	
β	104.01°	[1]
103.992(2)° (synthetic)	[6]	
104.0° (synthetic)	[4]	
Z (formula units)	2	[1][3]

## Physicochemical Properties

**Syngenite** is typically colorless, milky white, or faintly yellow and exhibits a vitreous luster.[1][3]  
It is partially soluble in water, which can lead to the separation of gypsum.[3][7]

Table 2: Physical and Optical Properties of **Syngenite**

Property	Value	Reference
Color	Colorless, milky white, faintly yellow	[1][2][3]
Luster	Vitreous	[1][3]
Streak	White	[1][2]
Diaphaneity	Transparent to translucent	[1][3]
Cleavage	Perfect on {110} and {100}, distinct on {010}	[1][3]
Fracture	Conchoidal	[1][3]
Hardness (Mohs)	2.5	[1][2][3]
Density (measured)	2.579–2.603 g/cm <sup>3</sup>	[1][3]
Density (calculated)	2.575 g/cm <sup>3</sup>	[3]
Optical Class	Biaxial (-)	[1][3]
Refractive Indices	$n\alpha = 1.501$ , $n\beta = 1.517$ , $n\gamma = 1.518$	[1][3]
Birefringence ( $\delta$ )	0.017	[1]
2V angle (measured)	28°	[1][3]
Solubility	Soluble in H <sub>2</sub> O, with separation of gypsum	[3][7]
Solubility Product (pK <sub>sp</sub> )	7.60	[8]

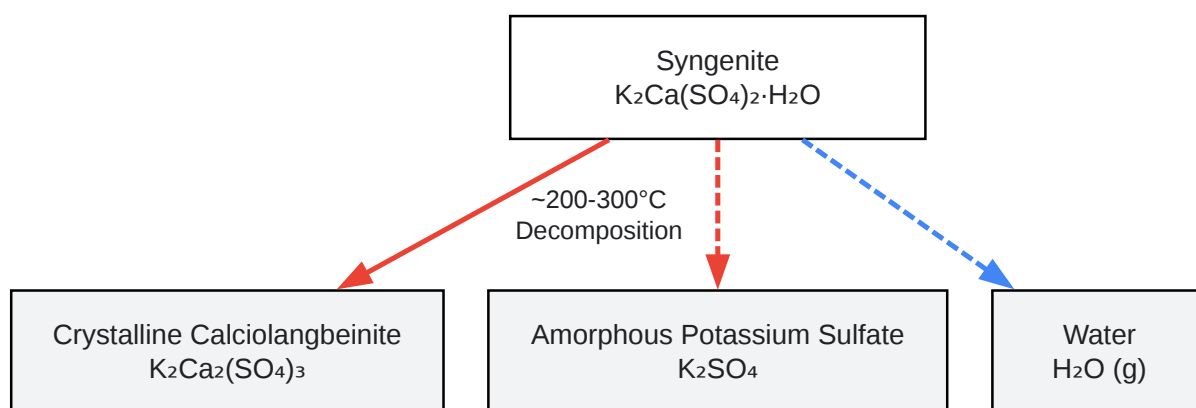
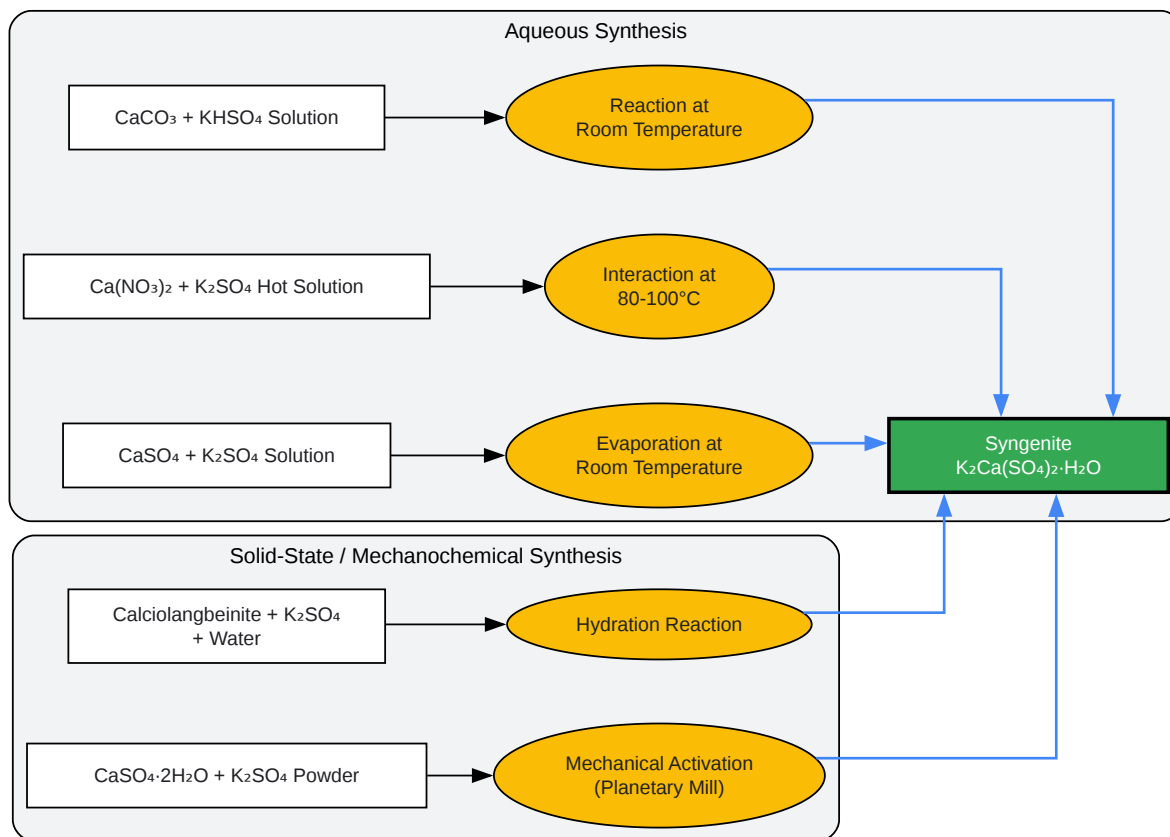
Table 3: Chemical Composition of **Syngenite** (K<sub>2</sub>Ca(SO<sub>4</sub>)<sub>2</sub>·H<sub>2</sub>O)

Oxide	Weight % (Ideal)	Weight % (Natural Sample, Ukraine)	Reference
K <sub>2</sub> O	28.68%	28.03%	[3][9]
CaO	17.08%	16.97%	[3][9]
SO <sub>3</sub>	48.75%	49.04%	[3][9]
H <sub>2</sub> O	5.49%	5.81%	[3][9]
Total	100.00%	100.49%	[3]

## Synthesis and Experimental Protocols

**Syngenite** can be synthesized via several methods, including aqueous co-precipitation and solventless mechanochemical processes.[10][11] The choice of method influences crystal size and purity.

## Synthesis Workflows



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- To cite this document: BenchChem. [syngenite mineral formula K<sub>2</sub>Ca(SO<sub>4</sub>)<sub>2</sub>·H<sub>2</sub>O]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078856#syngenite-mineral-formula-k2ca-so4-2-h2o]

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